

# Application Notes and Protocols: Preparing a PIK-90 DMSO Stock Solution

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: PIK-90  
CAS No.: 677338-12-4  
Cat. No.: B1684649

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed guide for the preparation, storage, and handling of a **PIK-90** stock solution in dimethyl sulfoxide (DMSO). **PIK-90** is a potent, cell-permeable inhibitor of phosphoinositide 3-kinases (PI3Ks), making it a valuable tool in cancer research and the study of cell signaling pathways.<sup>[1][2]</sup>

## PIK-90: Key Properties and Inhibitory Profile

**PIK-90** is an imidazoquinazoline compound that functions as a reversible, ATP-competitive inhibitor of PI3K kinases.<sup>[3]</sup> It exhibits broad-spectrum activity against Class I PI3K isoforms and also inhibits other related kinases.

Table 1: Chemical and Physical Properties of **PIK-90**

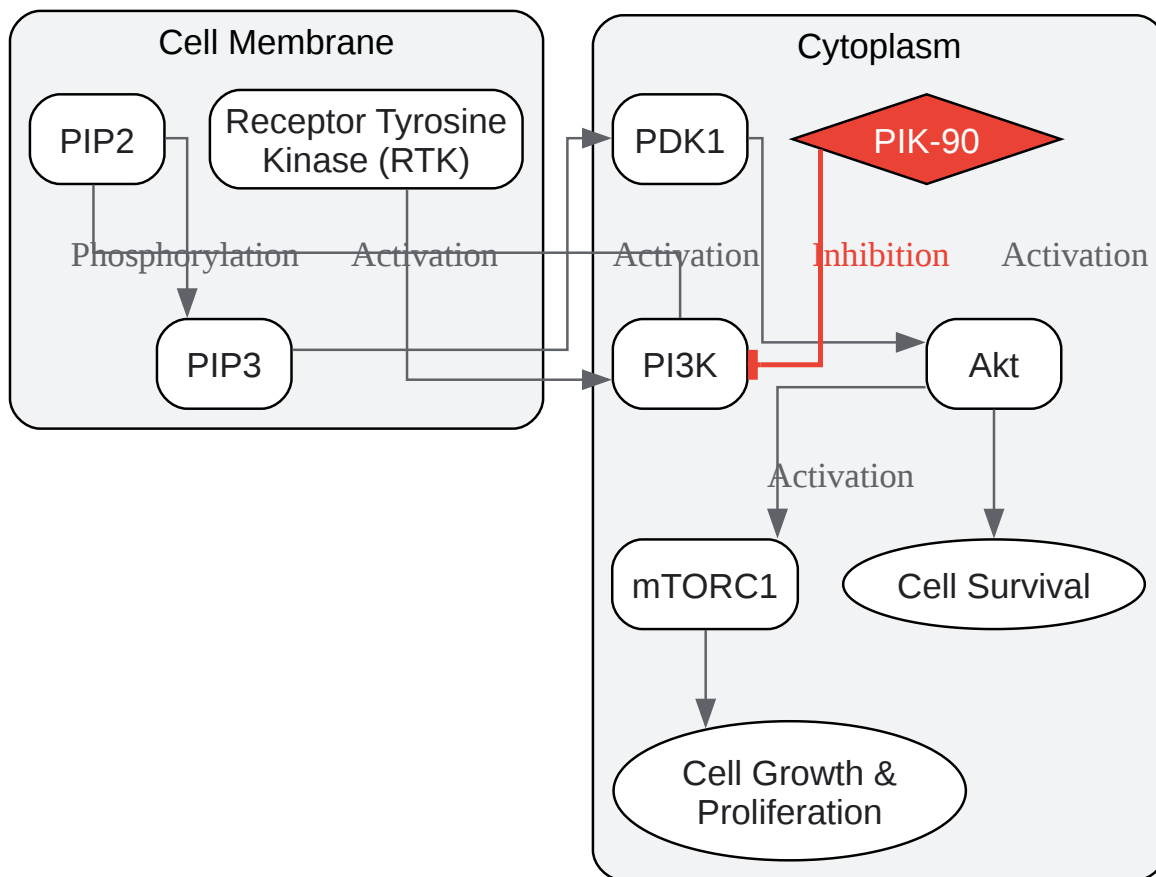
Property	Value	References
Alternate Names	PI 3-K inhibitor IX, PIK-85	[1][4]
Molecular Formula	C <sub>18</sub> H <sub>17</sub> N <sub>5</sub> O <sub>3</sub>	[1]
Molecular Weight	351.36 g/mol	[4]
CAS Number	677338-12-4	[1]
Appearance	Solid, crystalline powder, off-white to yellow	[1][5]
Purity	≥98%	[1]

Table 2: **PIK-90** Inhibitory Activity (IC<sub>50</sub>)

Target	IC <sub>50</sub> (nM)	References
p110α	11	[6]
p110γ	18	[6]
p110δ	58	[1][6]
p110β	350	[1][7]
DNA-PK	13	[5]
mTORC1	1050	[3]

## PI3K/Akt/mTOR Signaling Pathway Inhibition by PIK-90

The PI3K/Akt/mTOR pathway is a critical signaling cascade that regulates cell growth, proliferation, survival, and metabolism. **PIK-90** exerts its inhibitory effects by blocking the catalytic activity of PI3K, which prevents the phosphorylation of phosphatidylinositol-4,5-bisphosphate (PIP2) to phosphatidylinositol-3,4,5-trisphosphate (PIP3).[8] This, in turn, inhibits the downstream activation of Akt and mTOR.



[Click to download full resolution via product page](#)

PI3K/Akt/mTOR signaling pathway with **PIK-90** inhibition.

## Experimental Protocol: Preparation of a 10 mM **PIK-90** Stock Solution in DMSO

This protocol details the steps to prepare a 10 mM stock solution of **PIK-90** in DMSO.

### Materials and Equipment

- **PIK-90** powder
- Anhydrous or sterile Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance

- Microcentrifuge tubes or amber glass vials
- Vortex mixer
- Pipettes and sterile filter tips
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

## Safety Precautions

- Handle **PIK-90** powder in a well-ventilated area or a chemical fume hood.
- Wear appropriate PPE to avoid skin and eye contact.[9]
- Consult the Safety Data Sheet (SDS) for comprehensive safety information.

## Stock Solution Preparation Workflow

### *Need Custom Synthesis?*

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

*Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).*

## References

- 1. [caymanchem.com](http://caymanchem.com) [[caymanchem.com](http://caymanchem.com)]
- 2. [apexbt.com](http://apexbt.com) [[apexbt.com](http://apexbt.com)]
- 3. PI 3-K inhibitor IX, PIK-90 [[sigmaaldrich.com](http://sigmaaldrich.com)]
- 4. [scbt.com](http://scbt.com) [[scbt.com](http://scbt.com)]
- 5. [medchemexpress.com](http://medchemexpress.com) [[medchemexpress.com](http://medchemexpress.com)]
- 6. [selleckchem.com](http://selleckchem.com) [[selleckchem.com](http://selleckchem.com)]
- 7. [adipogen.com](http://adipogen.com) [[adipogen.com](http://adipogen.com)]
- 8. [medkoo.com](http://medkoo.com) [[medkoo.com](http://medkoo.com)]
- 9. [merckmillipore.com](http://merckmillipore.com) [[merckmillipore.com](http://merckmillipore.com)]

- To cite this document: BenchChem. [Application Notes and Protocols: Preparing a PIK-90 DMSO Stock Solution]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1684649/docs#application-notes-and-protocols-preparing-a-pik-90-dms0-stock-solution>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)